

# Personal protective equipment for handling Imipramine

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## Compound of Interest

Compound Name: Imipramine

Cat. No.: B1671792

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## Essential Safety Protocols for Handling Imipramine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **imipramine**. Adherence to these protocols is vital for minimizing exposure risk and ensuring safe disposal. **Imipramine** hydrochloride is classified as a hazardous substance, harmful if swallowed, and can cause skin, eye, and respiratory irritation.<sup>[1][2][3]</sup>

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection, combining engineering controls and appropriate PPE, is necessary to minimize exposure to **imipramine**.<sup>[4]</sup> The selection of PPE should be based on a thorough risk assessment of the specific laboratory procedures being performed.<sup>[5]</sup>

Summary of Recommended Personal Protective Equipment

Protection Type	Recommended Equipment	Standards and Specifications
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.[1][4][5][6]	Should comply with EN 166 (EU) or NIOSH (US) standards.[4][7]
Skin Protection	Chemical-resistant, impermeable gloves (e.g., nitrile) and a lab coat or impervious clothing.[1][2][4][5]	Gloves should be inspected before use and a proper removal technique should be followed.[4][8]

| Respiratory Protection | Not typically required under normal use with adequate ventilation. If dust or aerosols are generated, a NIOSH/MSHA-approved respirator or an effective dust mask is necessary.[4][6][7][9] | For large-scale use or emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator is recommended.[7] |

## Hazard and Exposure Data

Understanding the toxicity of **imipramine** is crucial for safe handling. While specific occupational exposure limits have not been established, the following toxicity data underscores the need for caution.[2][9][10]

### Quantitative Toxicity Data for **Imipramine** Hydrochloride

Data Type	Value	Species
Oral LD50	305 mg/kg	Rat[1][6][11]
Oral LD50	275 mg/kg	Mouse[1][6][11]

| Intraperitoneal LD50 | 72 mg/kg | Rat[1][3] |

## Standard Operating Procedures

### Engineering Controls:

- Always handle **imipramine** in a well-ventilated area.[2][6]

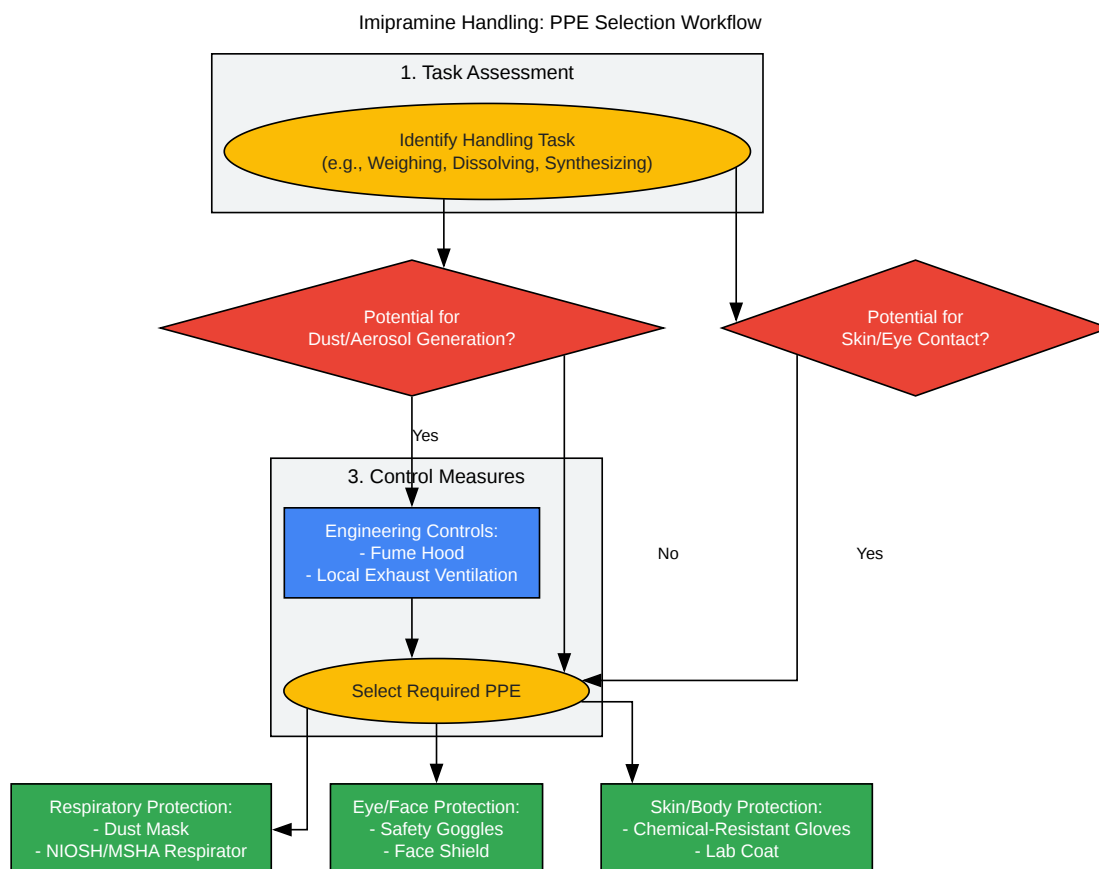
- Use a laboratory fume hood or other forms of local exhaust ventilation, especially when handling powders or generating aerosols.[4]
- Ensure that safety showers and eyewash stations are readily accessible.[4][10][12]

#### Handling:

- Avoid the formation and inhalation of dust and aerosols.[2][4][6]
- Avoid contact with skin and eyes.[2][6]
- Do not eat, drink, or smoke in areas where **imipramine** is handled.[4][12]
- Wash hands thoroughly after handling the substance.[8][12]
- Store **imipramine** in a tightly closed container in a dry, cool, and well-ventilated place.[2][6]

## PPE Selection Workflow

The following diagram outlines the decision-making process for selecting the appropriate personal protective equipment when handling **imipramine**.



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Workflow for selecting appropriate PPE for handling **imipramine**.

## Disposal Plan

The disposal of **imipramine** and any contaminated materials must be handled with care to prevent environmental contamination and potential harm.<sup>[1]</sup>

- **Waste Segregation:** All materials contaminated with **imipramine**, including unused compounds, solutions, contaminated PPE (gloves, lab coats), weighing papers, and labware, must be treated as hazardous pharmaceutical waste.<sup>[1]</sup>
- **Containment:** Collect all contaminated materials in a designated, properly labeled, and sealed hazardous waste container.<sup>[1]</sup>
- **Final Disposal:** The final disposal must be carried out by a licensed and certified hazardous waste management company.<sup>[1]</sup> The preferred method for pharmaceutical waste is high-temperature incineration at a permitted facility.<sup>[1][2]</sup>
- **Prohibitions:** Never dispose of **imipramine** waste in the regular trash or by flushing it down the sewer system.<sup>[1][2]</sup>

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